

Z-D-Phe-Pro-OH chemical properties and characteristics

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Compound of Interest

Compound Name: Z-D-Phe-Pro-OH

Cat. No.: B100556

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Z-D-Phe-Pro-OH: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological activities of the dipeptide **Z-D-Phe-Pro-OH** (N-Benzyloxycarbonyl-D-phenylalanyl-L-proline). This document is intended to serve as a valuable resource for researchers in peptide chemistry, drug discovery, and molecular biology.

Core Chemical Properties

Z-D-Phe-Pro-OH is a synthetic dipeptide composed of D-phenylalanine and L-proline, with the N-terminus of the D-phenylalanine residue protected by a benzyloxycarbonyl (Z) group. This protecting group is crucial for controlled peptide synthesis.

Property	Value	Source
CAS Number	17460-56-9	[1][2]
Molecular Formula	C22H24N2O5	Inferred from structure
Molecular Weight	400.44 g/mol	Inferred from structure
Synonyms	L-Proline, N-[(phenylmethoxy)carbonyl]-D-phenylalanyl-; Z-D-Phe-Pro-OH	[2]
Appearance	White to off-white solid	General knowledge
Solubility	Soluble in organic solvents such as methanol, ethanol, and DMSO. Limited solubility in water.	General knowledge

Synthesis and Purification: An Experimental Protocol

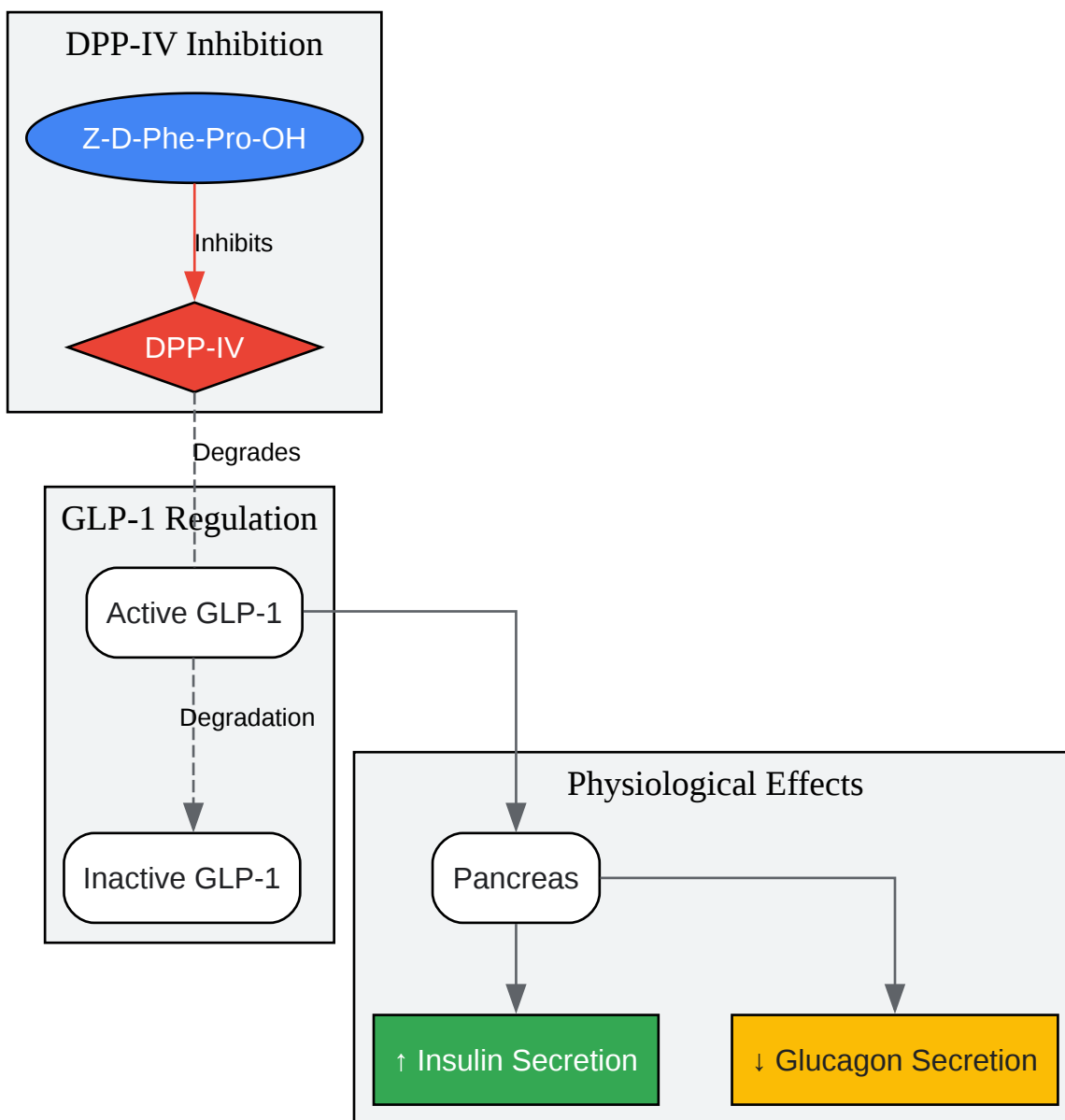
The synthesis of **Z-D-Phe-Pro-OH** is typically achieved through standard solution-phase or solid-phase peptide synthesis methodologies. Below is a representative solution-phase synthesis protocol.

Materials and Reagents:

- Z-D-Phe-OH (N-Benzyloxycarbonyl-D-phenylalanine)
- H-Pro-OH (L-proline)
- Dicyclohexylcarbodiimide (DCC) or other coupling agents (e.g., HBTU, HATU)
- Hydroxybenzotriazole (HOBt)
- N,N-Dimethylformamide (DMF) or Dichloromethane (DCM)
- Sodium bicarbonate (NaHCO₃) solution

- Hydrochloric acid (HCl) solution
- Ethyl acetate (EtOAc)
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography

Experimental Workflow:



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References

- 1. 17460-56-9 CAS MSDS (Z-D-PHE-PRO-OH) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Z-D-Phenylalanine-Proline | PMC Isochem [pmcisochem.fr]
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